

An In-depth Technical Guide to Imicyafos: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Imicyafos*
Cat. No.: B1258118

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Abstract

Imicyafos is a synthetic organophosphate nematicide effective against a range of plant-parasitic nematodes, including root-knot, root-lesion, and cyst nematodes.^[1] As a potent acetylcholinesterase (AChE) inhibitor, it disrupts the nervous system of target organisms, leading to paralysis and death.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols for **Imicyafos**, tailored for a scientific audience engaged in research and development.

Chemical Identity and Structure

Imicyafos, with the IUPAC name (RS)-{O-ethyl S-propyl (E)-[2-(cyanoimino)-3-ethylimidazolidin-1-yl]phosphonothioate}, is a phosphonothioate compound.^[1] Its chemical structure is characterized by a central phosphorus atom bonded to an ethoxy group, a propylthio group, an oxygen atom, and a substituted imidazolidine ring containing a cyanoimino moiety. The presence of a chiral phosphorus center results in the existence of (R) and (S) enantiomers, with the commercial product typically being a racemic mixture.^[1]

Identifier	Value
IUPAC Name	(RS)-{O-ethyl S-propyl (E)-[2-(cyanoimino)-3-ethylimidazolidin-1-yl]phosphonothioate}[1]
CAS Number	140163-89-9[1]
Chemical Formula	C ₁₁ H ₂₁ N ₄ O ₂ PS[1]
Canonical SMILES	CCCSP(=O)(N1CCN(C1=NC#N)CC)OCC[1]
Molecular Weight	304.35 g/mol [1]

Physicochemical Properties

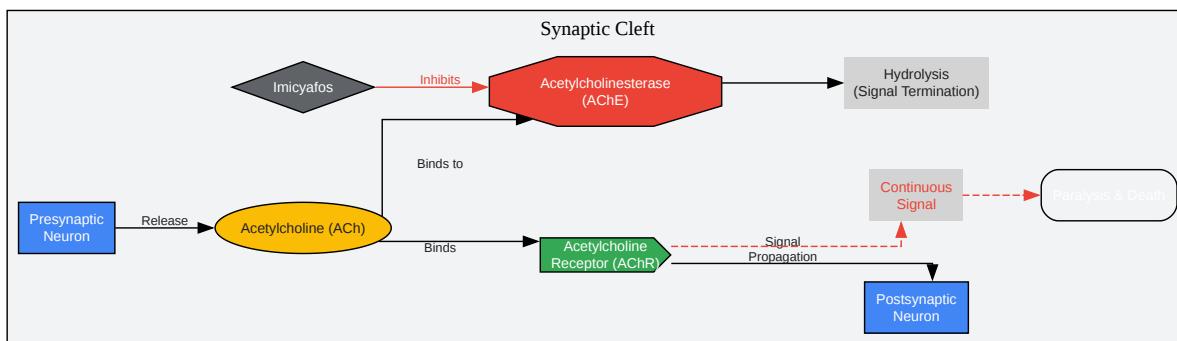
The physicochemical properties of **Imicyafos** are crucial for understanding its environmental fate, bioavailability, and formulation development. It is a clear, colorless liquid with low volatility. [1]

Property	Value	Source
Physical State	Clear, colorless liquid	[1]
Melting Point	-53.3 to -50.5 °C	Hayashi Pure Chemical Ind.,Ltd.
Boiling Point	391.7 °C (Predicted)	[1]
Water Solubility	77.63 g/L (at 20 °C, pH 4.5)	ChemicalBook
logP (Octanol-Water Partition Coefficient)	1.64 (at 25 °C)	[1]
Vapor Pressure	1.9 x 10 ⁻⁴ mPa (at 25 °C)	ChemicalBook
Density	1.20 g/cm ³ (at 20 °C)	Hayashi Pure Chemical Ind.,Ltd.

Mechanism of Action and Signaling Pathway

Imicyafos exerts its nematicidal effect through the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of nematodes.[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at the synaptic cleft, terminating the nerve signal.

By inhibiting AChE, **Imicyafos** leads to an accumulation of ACh in the synapse. This causes continuous stimulation of acetylcholine receptors on the postsynaptic membrane, resulting in hyperexcitation, paralysis, and ultimately, the death of the nematode.



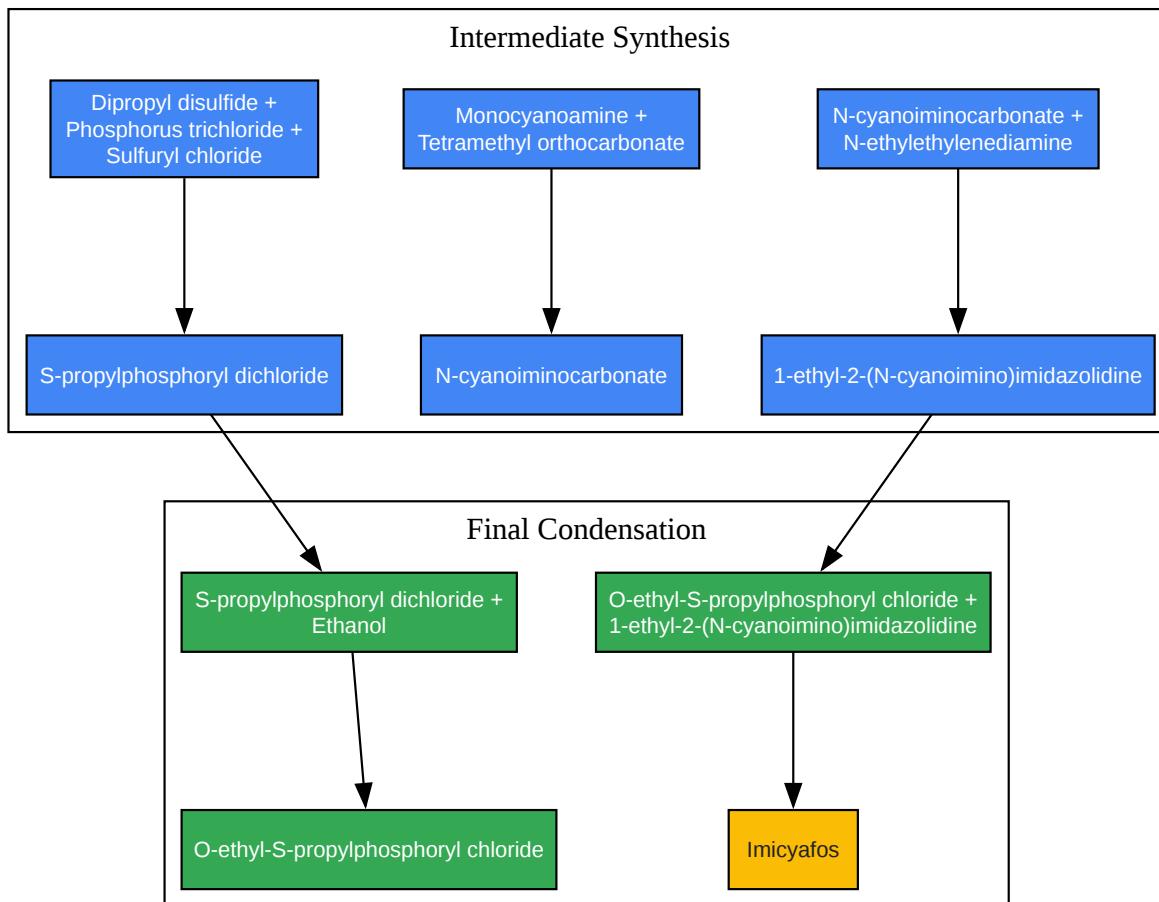
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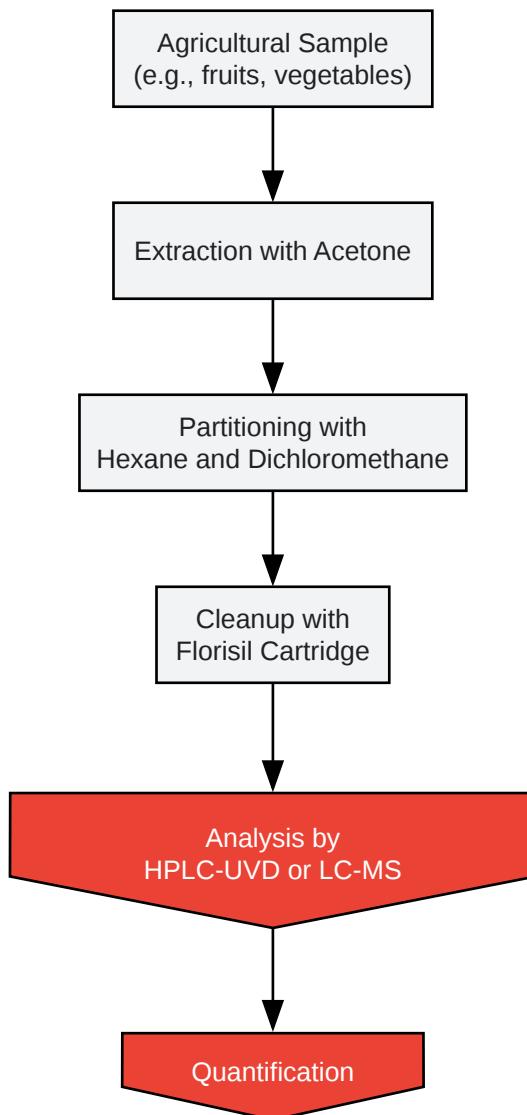
Caption: Mechanism of action of **Imicyafos** at the cholinergic synapse.

Experimental Protocols

Synthesis of Imicyafos

The synthesis of **Imicyafos** is a multi-step process. A plausible route, based on a patented method, is outlined below. This process involves the preparation of key intermediates followed by a final condensation step.





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References

- 1. Imicyafos [sitem.herts.ac.uk]
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